

Application Notes and Protocols: Use of Hydroxymethylmethionine in Dairy Cow Ration Formulation

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Compound of Interest

Compound Name: Hydroxymethylmethionine

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These application notes provide a comprehensive overview of the use of **hydroxymethylmethionine** (HMM), a synthetic source of methionine, in dairy cow nutrition. The document summarizes key quantitative data from various studies, details experimental protocols for evaluating HMM, and illustrates relevant biological pathways.

Data Presentation

The following tables summarize the quantitative effects of two common forms of **hydroxymethylmethionine**, the calcium salt (often referred to as HMB or MHA) and the isopropyl ester (HMBi), on milk production and composition in dairy cows.

Table 1: Effects of **Hydroxymethylmethionine** Isopropyl Ester (HMBi) on Lactation Performance

Dosage (% of Diet DM)	Duratio n (weeks)	Milk Yield (kg/d)	Milk Protein (%)	Milk Protein Yield (g/d)	Milk Fat (%)	Milk Fat Yield (g/d)	Referen ce
0.15%	16	+2.9	+0.15	+115	No significan t effect	+165	[1]
18 g/d (postpart um)	13	No significan t effect	No significan t effect	+100	No significan t effect	+140	[2]
1.26 g/kg	4	No significan t effect	+ (interacti on with CP)	+ (interacti on with CP)	No significan t effect	No significan t effect	[3]
~10g/d (absorba ble Met)	-	No significan t effect	No significan t effect	+32	No significan t effect	No significan t effect	[4]

Table 2: Effects of **Hydroxymethylmethionine** Calcium Salt (HMB/MHA) on Lactation Performance

Dosage	Duration	Milk Yield (kg/d)	Milk Protein (%)	Milk Protein Yield (g/d)	Milk Fat (%)	Milk Fat Yield (g/d)	Reference
0.1% of Diet DM	16	No significant effect	No significant effect	No significant effect	No significant effect	No significant effect	[1]
40 g/d	-	Significant increase	-	-	-	-	[5]
80 g/d	-	Significant increase	-	-	-	-	[5]
11 g/d	-	No significant effect	No significant effect	No significant effect	No significant effect	No significant effect	[6]
22 g/d	-	No significant effect	No significant effect	No significant effect	No significant effect	No significant effect	[6]
0.15% of Diet DM	8	+2.0	No significant effect	-	+0.35	-	[7]
0.1% of Diet DM	4 (high-risk)	No significant effect	No significant effect	No significant effect	+0.25	+118 g/d	[8]

Experimental Protocols

This section details a generalized experimental protocol for conducting a feeding trial to evaluate the efficacy of **hydroxymethylmethionine** in lactating dairy cows. This protocol is a synthesis of methodologies reported in the cited literature.[1][2][6][7][8][9]

1. Experimental Design

- Design: A randomized complete block design is commonly used. Cows are blocked based on parity (number of lactations), days in milk (DIM), and pre-trial milk yield.
- Treatments:
 - Control: Basal diet with no HMM supplementation.
 - HMM Treatment(s): Basal diet supplemented with one or more forms and/or levels of HMM (e.g., 0.1% HMBi of diet dry matter).[1]
- Periods: The trial typically consists of a 2-week covariate (pre-trial) period followed by a multi-week experimental period (e.g., 10-16 weeks).[1][10]

2. Animals and Housing

- Animals: Multiparous Holstein cows are frequently used.[1][10] Animals should be healthy and free of metabolic diseases.
- Housing: Cows are housed in individual tie-stalls or free-stalls to allow for the measurement of individual feed intake.

3. Diet and Feeding

- Basal Diet: A total mixed ration (TMR) is formulated to meet or slightly exceed the nutritional requirements for lactating dairy cows, with the exception of metabolizable methionine, which may be formulated to be limiting in some experimental designs. Common ingredients include corn silage, alfalfa hay, and a concentrate mix of ground corn and soybean meal.[1]
- HMM Supplementation: The HMM product is top-dressed onto the TMR or incorporated into the concentrate portion of the diet.
- Feeding Management: Cows are fed individually, typically twice daily, and have ad libitum access to fresh water. Feed offered and refused is weighed daily to determine dry matter intake (DMI).

4. Data and Sample Collection

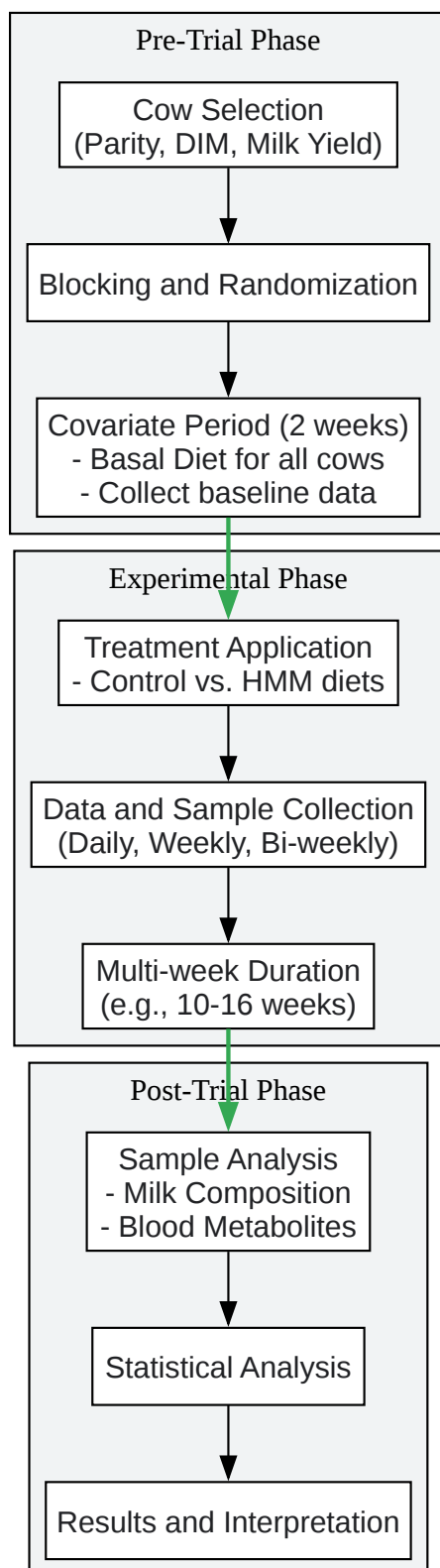
- **Milk Yield and Sampling:** Milk yield is recorded at each milking. Milk samples are collected weekly or bi-weekly for compositional analysis.
- **Blood Sampling:** Blood samples are collected from the coccygeal vein or artery before the morning feeding at regular intervals (e.g., weekly or bi-weekly). Plasma is harvested for analysis of metabolites and amino acids.
- **Body Weight and Condition Score:** Body weight and body condition score (BCS) are measured at the beginning and end of the experimental period.

5. Analytical Methods

- **Milk Composition:** Milk samples are analyzed for fat, protein, lactose, and total solids using near-infrared spectroscopy (NIRS) or other standard methods.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- **Plasma Metabolites:** Plasma samples are analyzed for concentrations of amino acids (specifically methionine), glucose, non-esterified fatty acids (NEFAs), and beta-hydroxybutyrate (BHBA) using high-performance liquid chromatography (HPLC) or specific enzymatic assays.

Visualizations

Experimental Workflow for a **Hydroxymethylmethionine** Feeding Trial



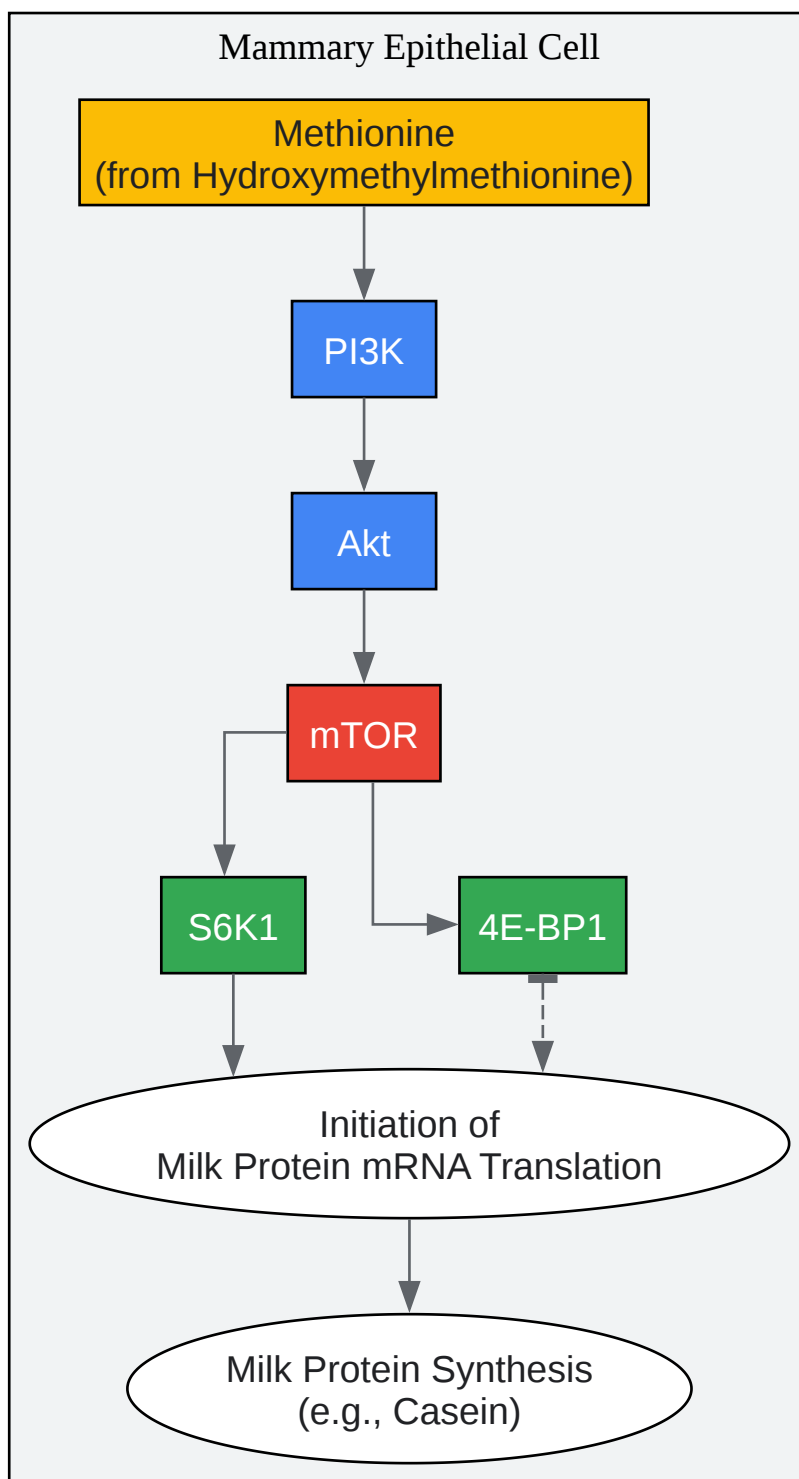
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A generalized workflow for a dairy cow feeding trial.

Proposed Signaling Pathway for Methionine in Milk Protein Synthesis

Methionine, supplied through HMM, is proposed to enhance milk protein synthesis via the PI3K-mTOR signaling pathway in bovine mammary epithelial cells.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Methionine activates this pathway, leading to the phosphorylation of key downstream targets that promote the translation of milk protein mRNAs.



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PI3K-mTOR pathway in milk protein synthesis.

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References

- 1. Effects of 2-hydroxy-4-(methylthio) butanoic acid (HMB) and its isopropyl ester on milk production and composition by Holstein cows - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. ab :: Animal Bioscience [animbiosci.org]
- 3. researchgate.net [researchgate.net]
- 4. Effect of different forms of methionine on lactational performance of dairy cows | Health & Environmental Research Online (HERO) | US EPA [hero.epa.gov]
- 5. pure.psu.edu [pure.psu.edu]
- 6. thaiscience.info [thaiscience.info]
- 7. Effects of dietary supplementation of methionine and lysine on milk production and nitrogen utilization in dairy cows - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Increasing milk fat production by feeding methionine hydroxy analogues [dellait.com]
- 9. Supplementing Ruminally Protected Lysine, Methionine, or Combination Improved Milk Production in Transition Dairy Cows - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- 13. Apple Academic Press [appleacademicpress.com]
- 14. fil-idf.org [fil-idf.org]
- 15. Analysis of milk and milk product | PPTX [slideshare.net]
- 16. Methionine Promotes Milk Protein Synthesis via the PI3K-mTOR Signaling Pathway in Human Mammary Epithelial Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. Amino acid transportation, sensing and signal transduction in the mammary gland: key molecular signalling pathways in the regulation of milk synthesis | Nutrition Research

Reviews | Cambridge Core [cambridge.org]

- 19. Methionine Promotes Milk Protein Synthesis via the PI3K-mTOR Signaling Pathway in Human Mammary Epithelial Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Metabolites | Free Full-Text | Methionine Promotes Milk Protein Synthesis via the PI3K-mTOR Signaling Pathway in Human Mammary Epithelial Cells [mdpi.com]
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